

Solvent Yellow 72: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Solvent Yellow 72

Cat. No.: B1595498

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Abstract

Solvent Yellow 72, identified by the Colour Index number 127450, is a monoazo dye recognized for its vibrant yellow hue and solubility in organic solvents.^[1] This technical guide provides an in-depth analysis of its chemical and physical properties, synthesis protocol, and common industrial applications. The information is intended for professionals in research and development who require detailed technical data on this compound.

Chemical Identity and Properties

Solvent Yellow 72 is a versatile dye with a well-defined chemical structure. Its primary identification and key physicochemical properties are summarized in the table below, offering a clear overview of its characteristics.

Property	Value	Reference
Molecular Formula	C17H16N4O2	[1][2][3][4][5]
Molecular Weight	308.33 g/mol	[1][2][3][5]
CAS Registry Number	61813-98-7	[1][2]
Colour Index	C.I. 127450	[1][3]
Chemical Class	Monoazo	[1][2]
Appearance	Bright yellow powder	[1][3]
Heat Resistance	Up to 200°C	[1][6]
Light Fastness	5-6	[1][6]
Solubility	Insoluble in water; Soluble in organic solvents	[1][3]

Synthesis of Solvent Yellow 72

The synthesis of **Solvent Yellow 72** is a standard two-step process common for azo dyes, involving diazotization followed by a coupling reaction.[1][2]

Experimental Protocol

Step 1: Diazotization of o-Anisidine

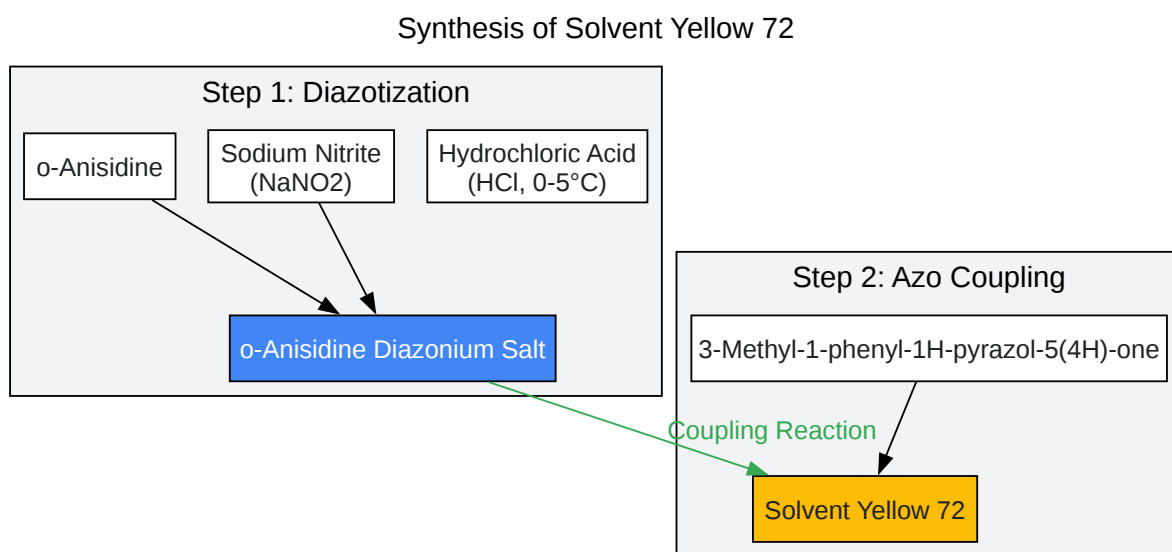
- o-Anisidine is dissolved in an acidic solution, typically hydrochloric acid, and cooled to a low temperature (0-5°C).
- A solution of sodium nitrite, also cooled, is added dropwise to the o-Anisidine solution.
- The reaction is stirred continuously, maintaining the low temperature to ensure the stability of the resulting diazonium salt.

Step 2: Azo Coupling

- In a separate vessel, 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one is dissolved in an alkaline solution.
- The freshly prepared diazonium salt solution from Step 1 is then slowly added to the pyrazolone solution.
- The coupling reaction occurs, leading to the formation of **Solvent Yellow 72** as a precipitate.
- The product is then filtered, washed with water to remove any unreacted starting materials and salts, and dried.

Synthesis Workflow Diagram

The following diagram illustrates the chemical workflow for the synthesis of **Solvent Yellow 72**.



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A flowchart illustrating the synthesis of **Solvent Yellow 72**.

Applications

Due to its solubility in non-polar media and robust performance characteristics, **Solvent Yellow 72** finds extensive use in various industrial applications.[1] Its primary function is as a colorant for a wide range of materials, including:

- **Plastics and Polymers:** It is used to impart a vibrant yellow color to various plastics and resins.[1][6]
- **Fibers and Textiles:** The dye is also employed in the coloration of synthetic fibers.[1][6]
- **Waxes, Oils, and Lubricants:** Its oil-soluble nature makes it an ideal colorant for waxes, lubricants, and fuels.[1][6]
- **Paints and Inks:** **Solvent Yellow 72** is a common component in the formulation of paints and printing inks.[1][6]

Safety and Handling

As with any chemical compound, proper safety precautions should be observed when handling **Solvent Yellow 72**. It is intended for research and development purposes by qualified professionals.[1] Direct contact with skin and eyes should be avoided, and appropriate personal protective equipment, such as gloves and safety glasses, should be worn. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

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